

Technical Guide: Physical Properties & Characterization of Methyl 3-cyclohexyl-3-oxopropanoate

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Compound of Interest

Compound Name: *Methyl 3-cyclohexyl-3-oxopropanoate*

CAS No.: *64670-15-1*

Cat. No.: *B1600675*

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Executive Summary & Chemical Identity

Methyl 3-cyclohexyl-3-oxopropanoate (also known as Methyl cyclohexylcarbonylacetate) is a pivotal

-keto ester intermediate used extensively in the synthesis of heterocyclic pharmaceuticals and fine chemicals. Its structural duality, governed by keto-enol tautomerism, dictates its reactivity profile in alkylation, Knoevenagel condensation, and Michael addition reactions.

This guide provides a definitive reference for the physical properties, structural dynamics, and synthesis of this compound, distinguishing between experimental data and high-confidence predictive models where necessary.

Chemical Identification Table

Parameter	Detail
IUPAC Name	Methyl 3-cyclohexyl-3-oxopropanoate
Common Synonyms	Methyl cyclohexylcarbonylacetate; 3-Cyclohexyl-3-oxopropionic acid methyl ester
CAS Registry Number	64670-15-1 (Primary Commercial); 13511-92-7 (Alternate/Generic)
Molecular Formula	
SMILES	<chem>COC(=O)CC(=O)C1CCCCC1</chem>
Molecular Weight	184.23 g/mol

Fundamental Physical Properties

The following data aggregates experimental values and thermodynamic estimates. Due to the compound's thermal sensitivity (decarboxylation risk at high temperatures), vacuum distillation is the standard method for purification.

Thermodynamic & Transport Data

Property	Value	Condition / Note
Physical State	Liquid	Pale yellow to colorless oil at STP
Boiling Point (Atm)	215 °C (est.)	Extrapolated from reduced pressure data
Boiling Point (Vac)	110–115 °C	@ 2–3 mmHg (Experimental range)
Density	1.045 ± 0.02 g/mL	@ 25 °C (Derived from ethyl analog)
Refractive Index ()	1.450 – 1.460	Typical for aliphatic -keto esters
Flash Point	> 95 °C	Closed Cup (Predicted)
Solubility	Immiscible	Water (Hydrophobic cyclohexyl tail)
Solubility	Miscible	DCM, EtOAc, MeOH, Toluene, THF
pKa	~11	-proton acidity (DMSO scale)



Critical Note on Stability: Like many

-keto esters, this compound is prone to hydrolysis and subsequent decarboxylation under strongly acidic or basic aqueous conditions, especially upon heating. Storage under inert gas at 2–8 °C is recommended to prevent auto-oxidation or hydrolysis.

Structural Dynamics: Keto-Enol Tautomerism

A defining feature of **Methyl 3-cyclohexyl-3-oxopropanoate** is its existence as an equilibrium mixture of keto and enol tautomers. This equilibrium is solvent-dependent and critical for interpreting NMR spectra and designing nucleophilic reactions.

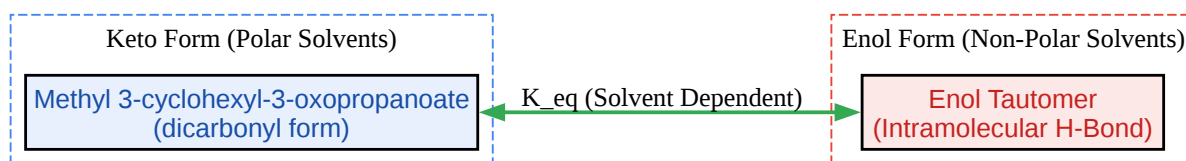
Tautomeric Equilibrium

In non-polar solvents (e.g.,

, Benzene-

), the Enol form is stabilized by an intramolecular hydrogen bond between the enol hydroxyl and the ester carbonyl. In polar protic solvents (e.g.,

), the Keto form predominates due to solvent disruption of the internal H-bond.



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Figure 1: Tautomeric equilibrium shifting between the dicarbonyl keto form and the H-bonded enol form.[1]

Spectroscopic Signature (1H NMR in)

Researchers must anticipate dual signal sets. Integration of these signals allows for the calculation of the enol content (

).

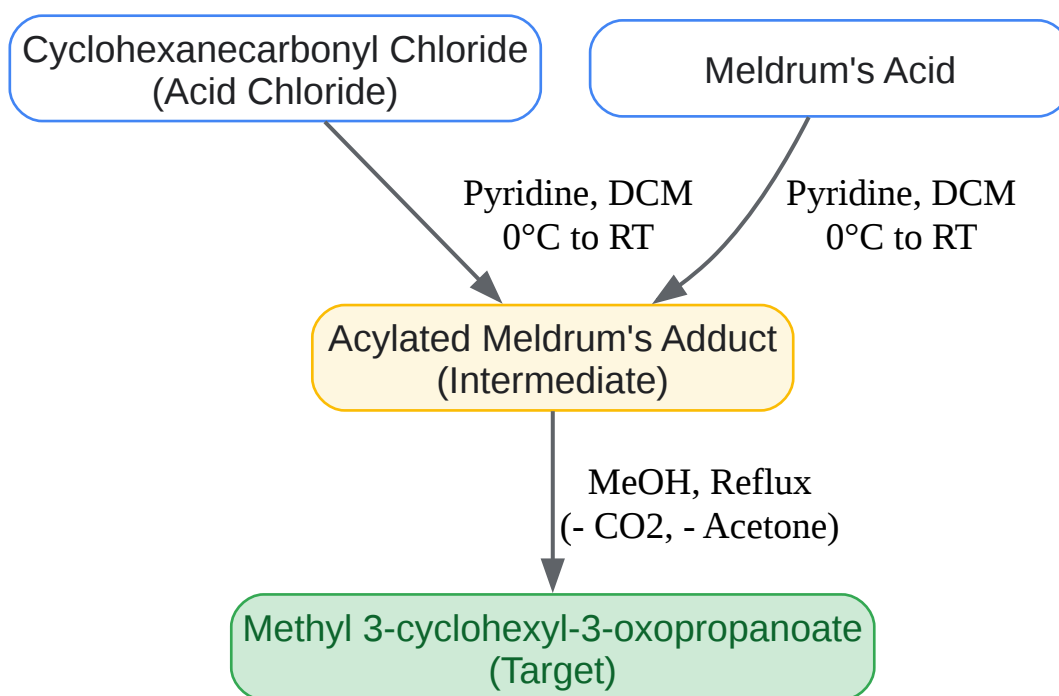
Moiety	Keto Shift (ppm)	Enol Shift (ppm)	Multiplicity
Enol -OH	N/A	12.0 – 12.2	Singlet (Broad, exchangeable)
Vinyl -CH=	N/A	4.9 – 5.0	Singlet
-CH ₂	3.4 – 3.6	N/A	Singlet
-OCH ₃	3.72	3.75	Singlet (Distinct peaks)
Cyclohexyl	1.1 – 1.9	1.1 – 1.9	Multiplet (Overlapping)

Synthesis Protocol: The Meldrum's Acid Route

While Claisen condensation is a classic route, the Meldrum's Acid acylation method is preferred in modern drug development for its high yield, operational simplicity, and avoidance of strong bases that can cause side reactions.

Reaction Scheme

- Acylation: Cyclohexanecarbonyl chloride reacts with Meldrum's acid (2,2-dimethyl-1,3-dioxane-4,6-dione) in the presence of a base (Pyridine) to form an acylated intermediate.
- Alcoholysis: The intermediate undergoes methanolysis with concomitant decarboxylation to yield the target -keto ester.



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Figure 2: Two-step synthesis via Meldrum's Acid activation, ensuring high purity and regioselectivity.

Step-by-Step Methodology

- Activation: Dissolve Meldrum's acid (1.0 eq) in anhydrous Dichloromethane (DCM). Add Pyridine (2.0 eq) and cool to 0 °C under .
- Acylation: Dropwise add Cyclohexanecarbonyl chloride (1.0 eq) over 30 minutes. Allow to warm to Room Temperature (RT) and stir for 2 hours.
 - Checkpoint: The solution typically turns orange/red.
- Workup 1: Wash the organic layer with dilute HCl (to remove pyridine), then water. Dry over and concentrate in vacuo to obtain the acylated intermediate.
- Methanolysis: Dissolve the residue in dry Methanol (excess). Heat to reflux for 3–4 hours.

- Mechanism:^[2] Thermal decomposition releases acetone and
 , trapping the ketene intermediate with methanol.
- Purification: Concentrate the methanol solution. Purify the resulting oil via vacuum distillation (approx. 115 °C @ 3 mmHg) or flash chromatography (Hexane/EtOAc gradient) if high purity (>98%) is required.

Handling, Safety, and Stability (GHS)

Although a specific SDS for CAS 64670-15-1 may be sparse in public databases, its hazard profile is consistent with the

-keto ester class (e.g., Ethyl acetoacetate analogs).

Hazard Class	GHS Code	Statement
Skin Irritation	H315	Causes skin irritation. ^{[3][4]}
Eye Irritation	H319	Causes serious eye irritation. ^{[3][4]}
STOT-SE	H335	May cause respiratory irritation. ^{[3][4]}

Storage Protocol:

- Atmosphere: Store under Nitrogen or Argon.
- Temperature: Refrigerate (2–8 °C).
- Incompatibility: Avoid strong oxidizers, strong bases (induces hydrolysis), and reducing agents (unless intended for reduction).

References

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